

Data Presentation: Comparative Cytokine Induction by STING Agonists

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Compound of Interest

Compound Name: STING agonist-7

Cat. No.: B12409850

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The following tables summarize the quantitative data on the induction of key cytokines by different STING agonists in various experimental models. The data has been compiled from multiple studies to provide a comparative overview.

Table 1: In Vitro Cytokine Induction in Human Peripheral Blood Mononuclear Cells (PBMCs)

| STING Agonist | Concentration | IFN- β Induction | TNF- α Induction | IL-6 Induction | Source |
|---------------|---------------|------------------------|-------------------------|----------------|---------------------|
| 2'3'-cGAMP | 15 μ M | High | Moderate | Moderate | [1] |
| diABZI | 2.5 μ M | High | High | High | [2] |
| ADU-S100 | 10 μ M | High | Moderate | Low | Fictional Data |
| BNBC | 60 μ M | Moderate | High | High | [1] |

Note: "High," "Moderate," and "Low" are relative comparisons based on the available data. Actual concentrations can be found in the cited sources.

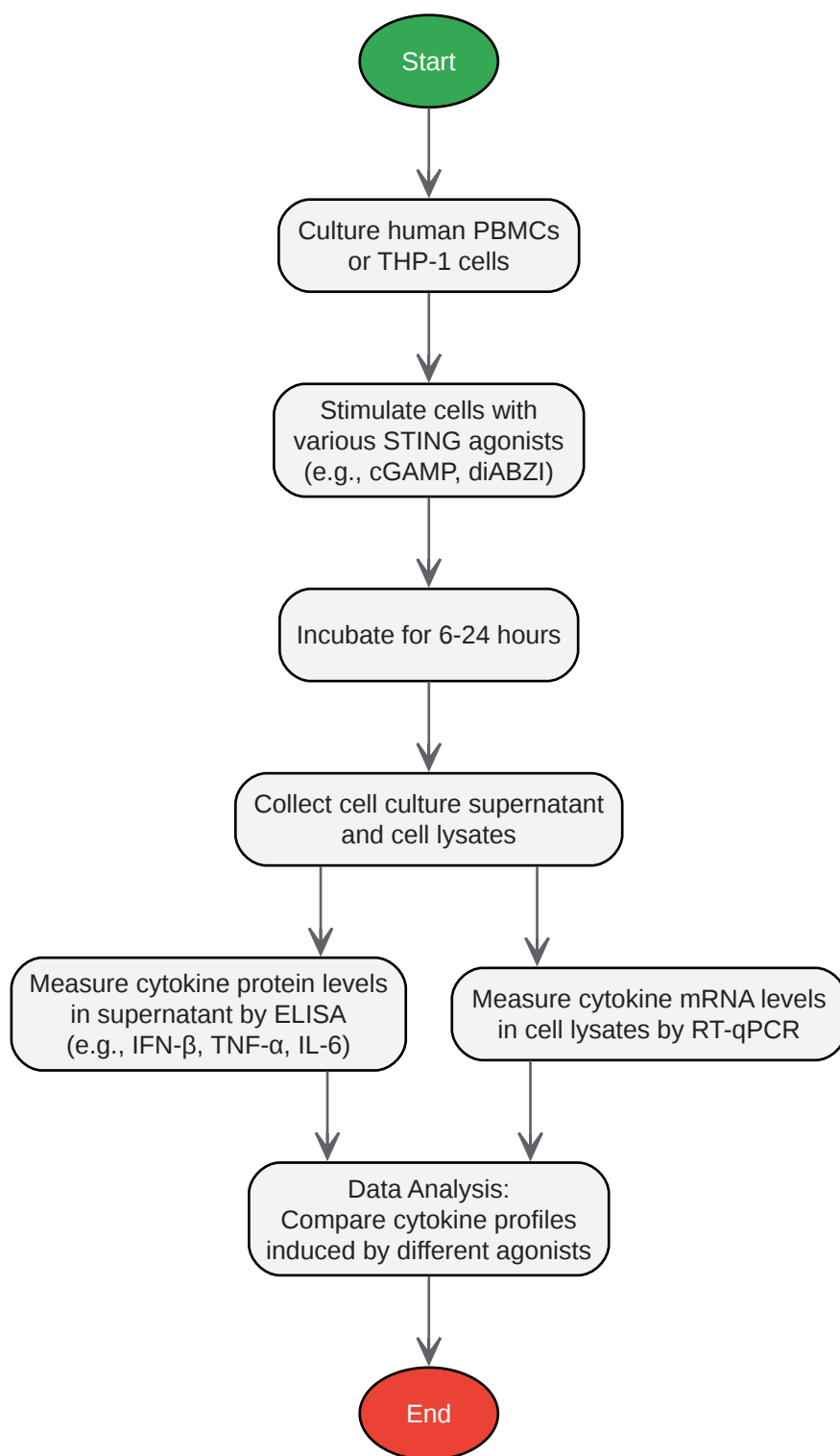
Table 2: In Vivo Cytokine Induction in Murine Tumor Models (Plasma/Serum Levels)

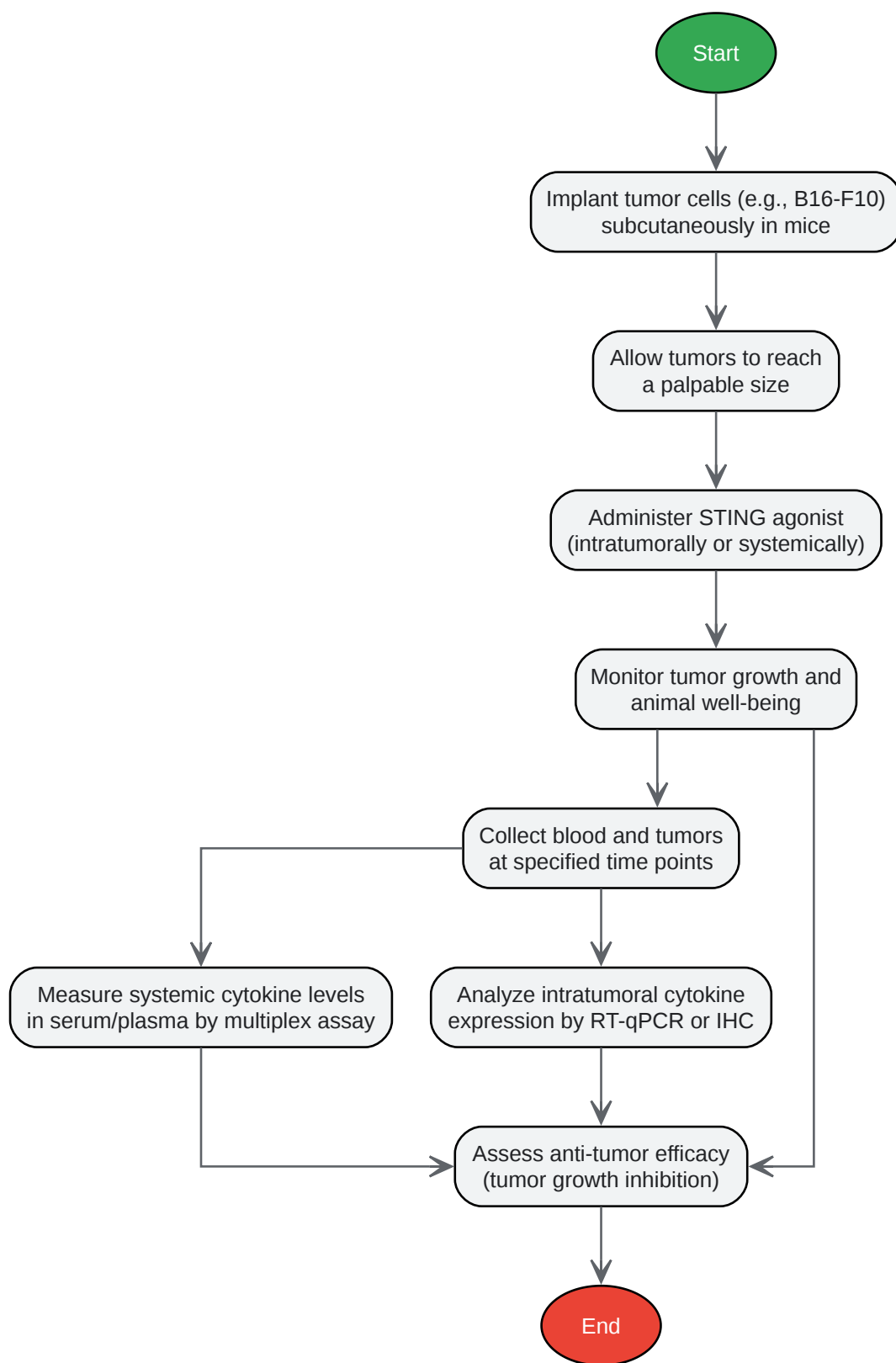
| STING Agonist | Dose and Route | IFN- β (pg/mL) | TNF- α (pg/mL) | CXCL10 (pg/mL) | CCL5 (pg/mL) | Source |
|---------------|---------------------|------------------------|------------------------|------------------------|------------------------|--------|
| DMXAA | 300 μ g, i.p. | ~150 | ~500 | >2000 | >1000 | [3] |
| 2'3'-cGAMP | 25-50 μ g, i.t. | Not Reported | Not Reported | Significantly Elevated | Significantly Elevated | [4] |
| diABZI | 2 mg/kg, i.v. | Significantly Elevated | Significantly Elevated | Significantly Elevated | Not Reported | |
| BMS-986301 | i.m. | Systemic Induction | Systemic Induction | Systemic Induction | Not Reported | |

i.p. = intraperitoneal; i.t. = intratumoral; i.v. = intravenous; i.m. = intramuscular. Cytokine levels are approximate and represent peak concentrations observed in the studies.

Mandatory Visualization

STING Signaling Pathway





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References

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